



Application Notes and Protocols: Jurkat Cell Line Experiments with TMX-2172

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Compound of Interest		
Compound Name:	TMX-2172	
Cat. No.:	B15542857	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

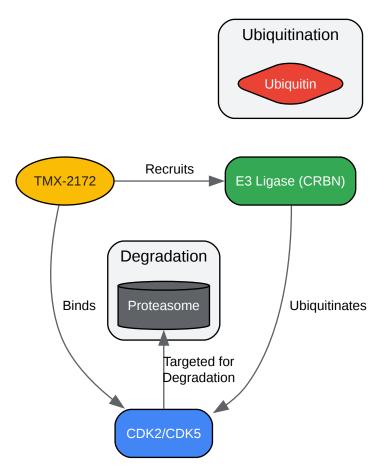
TMX-2172 is a potent and selective heterobifunctional degrader that targets Cyclin-Dependent Kinase 2 (CDK2) and Cyclin-Dependent Kinase 5 (CDK5) for degradation.[1][2][3] As a Proteolysis-Targeting Chimera (PROTAC), TMX-2172 recruits the E3 ubiquitin ligase Cereblon (CRBN) to CDK2 and CDK5, leading to their ubiquitination and subsequent degradation by the proteasome.[1] This targeted protein degradation offers a promising therapeutic strategy for cancers dependent on CDK2 activity. The Jurkat cell line, a human T-lymphocyte cell line, is a widely used model for studying T-cell leukemia and signaling pathways. This document provides detailed protocols for studying the effects of TMX-2172 in Jurkat cells, including its impact on cell viability, protein degradation, apoptosis, and cell cycle progression.

Mechanism of Action of TMX-2172

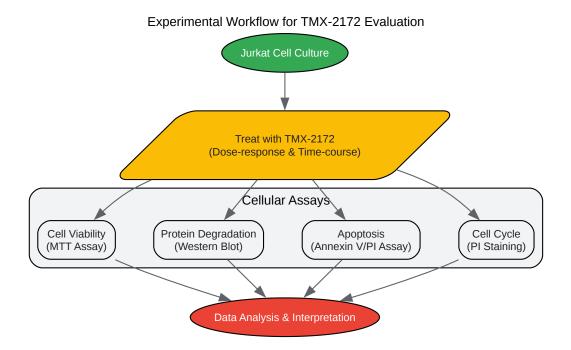
TMX-2172 is designed to induce the degradation of its target proteins rather than just inhibiting their enzymatic activity. It achieves this by hijacking the cell's natural protein disposal system. The molecule consists of a ligand that binds to CDK2/CDK5, a linker, and a ligand that binds to the E3 ubiquitin ligase CRBN. This dual binding brings the target protein and the E3 ligase into close proximity, facilitating the transfer of ubiquitin molecules to the target protein. Polyubiquitinated proteins are then recognized and degraded by the 26S proteasome. In Jurkat cells, **TMX-2172** has been shown to induce the degradation of CDK2 in a CRBN-dependent manner.[1]



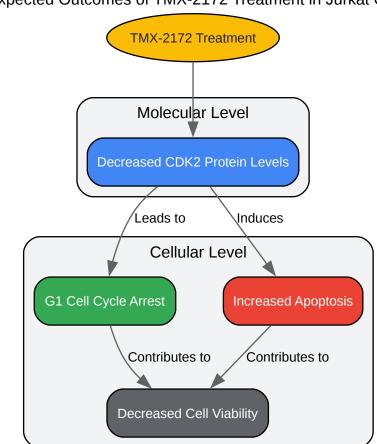
TMX-2172 Mechanism of Action











Expected Outcomes of TMX-2172 Treatment in Jurkat Cells

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References

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- 2. flowcytometry.medicine.uiowa.edu [flowcytometry.medicine.uiowa.edu]
- 3. Development of CDK2 and CDK5 Dual Degrader TMX-2172 PMC [pmc.ncbi.nlm.nih.gov]
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